

Technical Guide: Certificate of Analysis for 6-Aminocaproic Acid-d6

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 6-Aminocaproic acid-d6

Cat. No.: B12415169

[Get Quote](#)

This technical guide provides a comprehensive overview of the quality control and certification of **6-Aminocaproic acid-d6**, a deuterated analog of 6-Aminocaproic acid. This document is intended for researchers, scientists, and professionals in drug development who utilize stable isotope-labeled compounds as internal standards for quantitative analysis. **6-Aminocaproic acid-d6** is primarily used as an internal standard in analytical and pharmacokinetic research, enabling precise quantification of Aminocaproic Acid in biological samples through mass spectrometry and liquid chromatography.^[1]

Chemical and Physical Properties

Property	Specification
Chemical Name	6-Aminohexanoic-3,3,4,4,5,5-d6 acid
Synonyms	EACA-d6, Epsilon-Amino-n-caproic acid-d6
Molecular Formula	C ₆ H ₇ D ₆ NO ₂
Molecular Weight	137.2 g/mol
Appearance	White to off-white solid
Long-term Storage	Store at 2-8 °C in a well-closed container. ^[2]
Handling and Transit	25-30 °C in a well-closed container. ^[2]

Analytical Data

The following table summarizes the typical analytical specifications found on a Certificate of Analysis for **6-Aminocaproic acid-d6**.

Test	Specification
¹ H-NMR	Conforms to structure
Mass Spectrum	Conforms to structure
Chromatographic Purity (HPLC)	>90% [2] [3]
Isotopic Enrichment	≥98% Deuterium
Residual Solvents	Meets USP <467> limits
Solubility	Soluble in water

Experimental Protocols

Detailed methodologies for the key analytical tests are provided below.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- Objective: To confirm the structural identity and isotopic labeling of **6-Aminocaproic acid-d6**.
- Instrumentation: 400 MHz (or higher) NMR Spectrometer.
- Sample Preparation: A small amount of the sample is dissolved in a suitable deuterated solvent (e.g., D₂O or DMSO-d₆).
- Procedure: Both ¹H and ¹³C NMR spectra are acquired. The ¹H NMR spectrum is used to confirm the absence of protons at the deuterated positions, while the ¹³C NMR spectrum confirms the carbon skeleton.
- Acceptance Criteria: The resulting spectra must be consistent with the expected structure of 6-Aminohexanoic-3,3,4,4,5,5-d6 acid.[\[2\]](#)

Mass Spectrometry (MS)

- Objective: To confirm the molecular weight and isotopic purity of the compound.
- Instrumentation: High-resolution mass spectrometer (e.g., Q-TOF or Orbitrap).
- Sample Preparation: The sample is dissolved in a suitable solvent and introduced into the mass spectrometer, typically via electrospray ionization (ESI).
- Procedure: The mass spectrum is acquired in positive or negative ion mode.
- Acceptance Criteria: The observed mass-to-charge ratio (m/z) must correspond to the calculated molecular weight of the deuterated compound, confirming its identity and isotopic enrichment.[\[2\]](#)

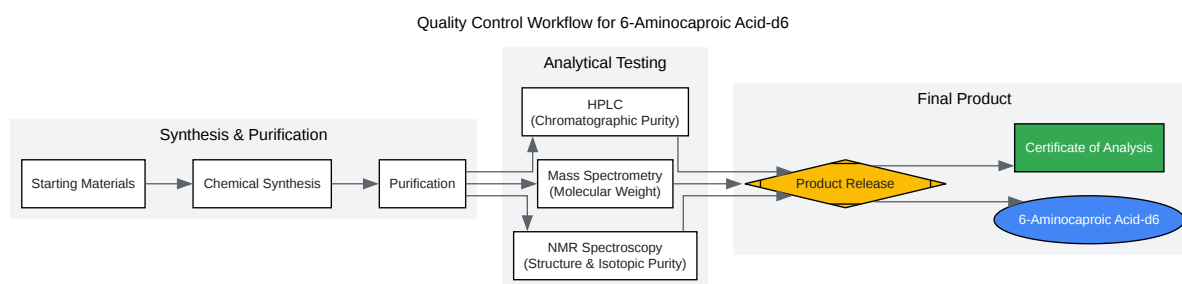
High-Performance Liquid Chromatography (HPLC)

- Objective: To determine the chromatographic purity of **6-Aminocaproic acid-d6**.
- Instrumentation: HPLC system with a UV detector.
- Chromatographic Conditions:
 - Column: A C18 reversed-phase column is commonly used.[\[4\]](#)
 - Mobile Phase: An isocratic mobile phase consisting of a mixture of an aqueous buffer (e.g., phosphate or formate buffer) and an organic modifier (e.g., acetonitrile or methanol).[\[4\]](#)[\[5\]](#)
 - Flow Rate: A typical flow rate is around 1.0 mL/min.[\[4\]](#)[\[6\]](#)
 - Detection: UV detection at a low wavelength, such as 200 nm, is utilized as 6-aminocaproic acid lacks a strong chromophore.[\[4\]](#)[\[6\]](#)
- Sample Preparation: A known concentration of the sample is prepared in the mobile phase.
- Procedure: The sample is injected into the HPLC system, and the chromatogram is recorded.

- Acceptance Criteria: The purity is calculated based on the area percentage of the main peak relative to the total peak area. The chromatographic purity should be not less than 90%.^[3]

Visualizations

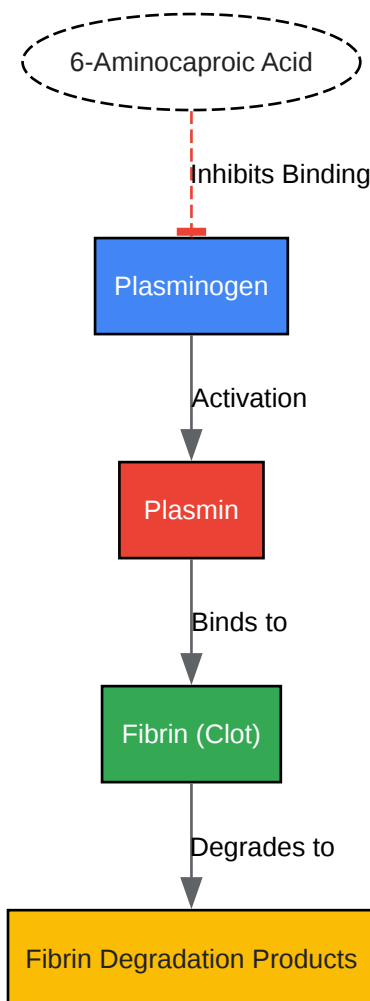
The following diagrams illustrate the quality control workflow and the mechanism of action of 6-Aminocaproic acid.



[Click to download full resolution via product page](#)

Caption: Quality Control Workflow for **6-Aminocaproic Acid-d6**.

Mechanism of Action: Inhibition of Fibrinolysis



[Click to download full resolution via product page](#)

Caption: Mechanism of Action of 6-Aminocaproic Acid.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. veeprho.com [veeprho.com]
- 2. cleanchemlab.com [cleanchemlab.com]

- 3. clearsynth.com [clearsynth.com]
- 4. benchchem.com [benchchem.com]
- 5. HPLC Determination of 6-aminocaproic Acid on Newcrom A Column | SIELC Technologies [sielc.com]
- 6. HPLC Method for Analysis of 6-Aminocaproic Acid in a High Salt Content Matrix on Primesep A Column | SIELC Technologies [sielc.com]
- To cite this document: BenchChem. [Technical Guide: Certificate of Analysis for 6-Aminocaproic Acid-d6]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12415169#6-aminocaproic-acid-d6-certificate-of-analysis]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com